

An In-depth Technical Guide to Sodium Chromate (CAS Number: 7775-11-3)

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Compound of Interest

Compound Name: Sodium chromate

Cat. No.: B153921

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, toxicological profile, and key applications of **sodium chromate**. The information is presented to support research, development, and safety protocols in a professional laboratory setting. All quantitative data has been summarized into structured tables for ease of comparison, and detailed methodologies for cited experiments are provided.

Physicochemical Properties

Sodium chromate is an inorganic compound that exists as a yellow, crystalline solid.^[1] It is hygroscopic and readily dissolves in water to form an alkaline solution.^{[1][2]}

Property	Value	References
Molecular Formula	Na ₂ CrO ₄	[1]
Molar Mass	161.97 g/mol	[1]
Appearance	Yellow crystalline solid	[1]
Melting Point	792 °C (1458 °F)	[1]
Boiling Point	Decomposes	[1]
Density	2.698 g/cm ³	[1]
Solubility in Water	31.8 g/100 mL (0 °C)84.5 g/100 mL (25 °C)126.7 g/100 mL (100 °C)	[1]
pH of Aqueous Solution	Alkaline	[1][2]

Toxicological Data

Sodium chromate is classified as a toxic and carcinogenic substance. Exposure through inhalation, ingestion, or skin contact can be harmful.[1] As a hexavalent chromium compound, it is recognized as a human carcinogen by multiple international agencies.[3][4]

Parameter	Value	Species	Route	References
LD50 (Oral)	52 mg/kg	Rat	Oral	[3]
LD50 (Dermal)	1,600 mg/kg	Rabbit	Dermal	[3]
LC50 (Inhalation)	100 mg/m ³ (4 h)	Rat	Inhalation	[3]

Carcinogenicity:

Agency	Classification	References
IARC	Group 1: Carcinogenic to humans	[3]
NTP	Known to be a human carcinogen	[3]

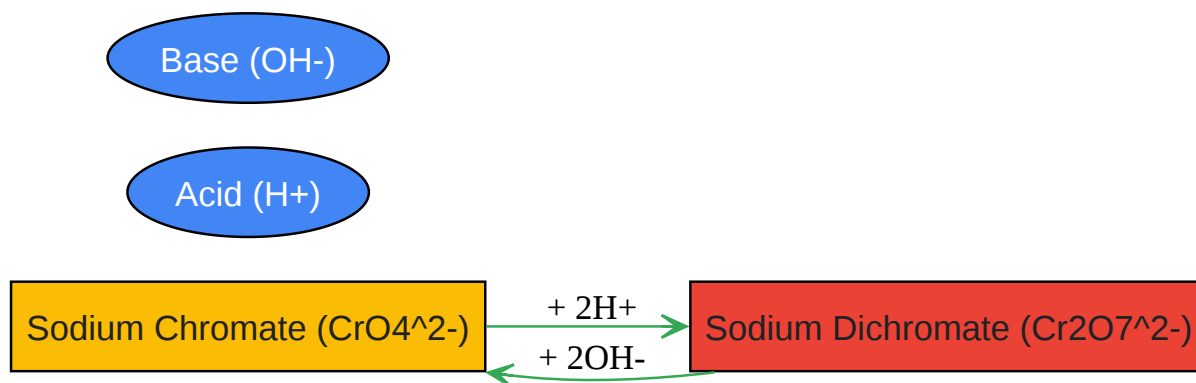
Reactivity and Chemical Behavior

Sodium chromate is a strong oxidizing agent and reacts with combustible and reducing materials.[5] It is incompatible with strong acids, with which it reacts to form sodium dichromate.[6][7]

Reaction with Acid (Hydrochloric Acid): In an acidic environment, **sodium chromate** is converted to sodium dichromate.[7]



This equilibrium is pH-dependent. The diagram below illustrates this relationship.



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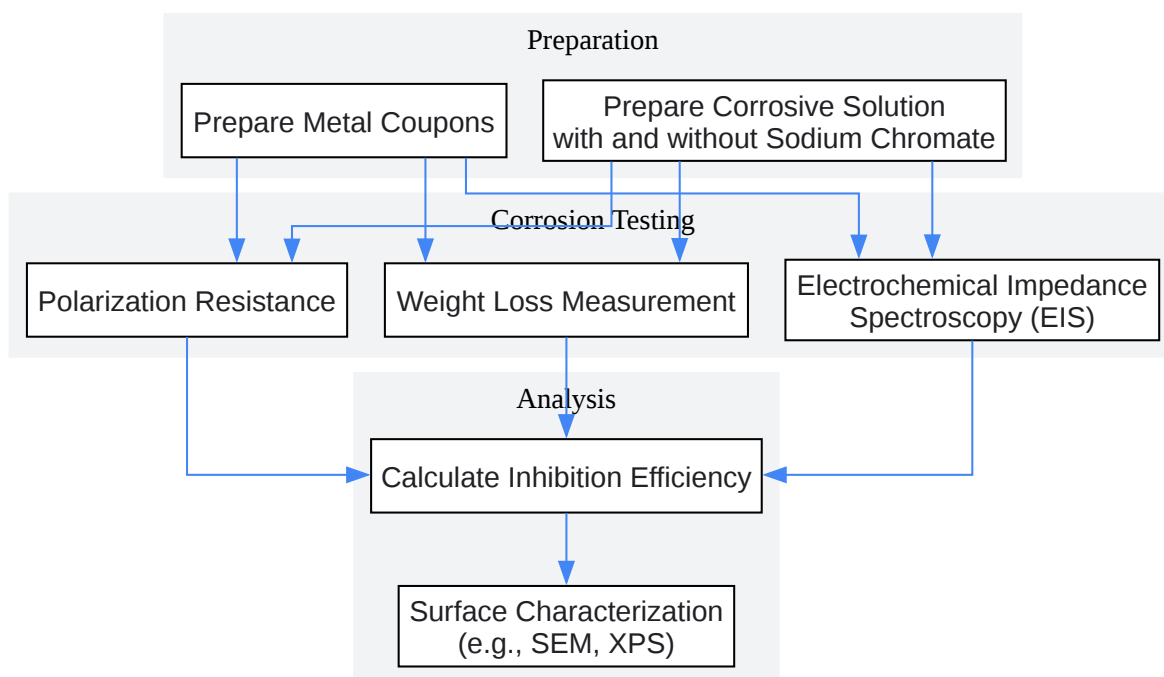
Figure 1: pH-dependent equilibrium between chromate and dichromate.

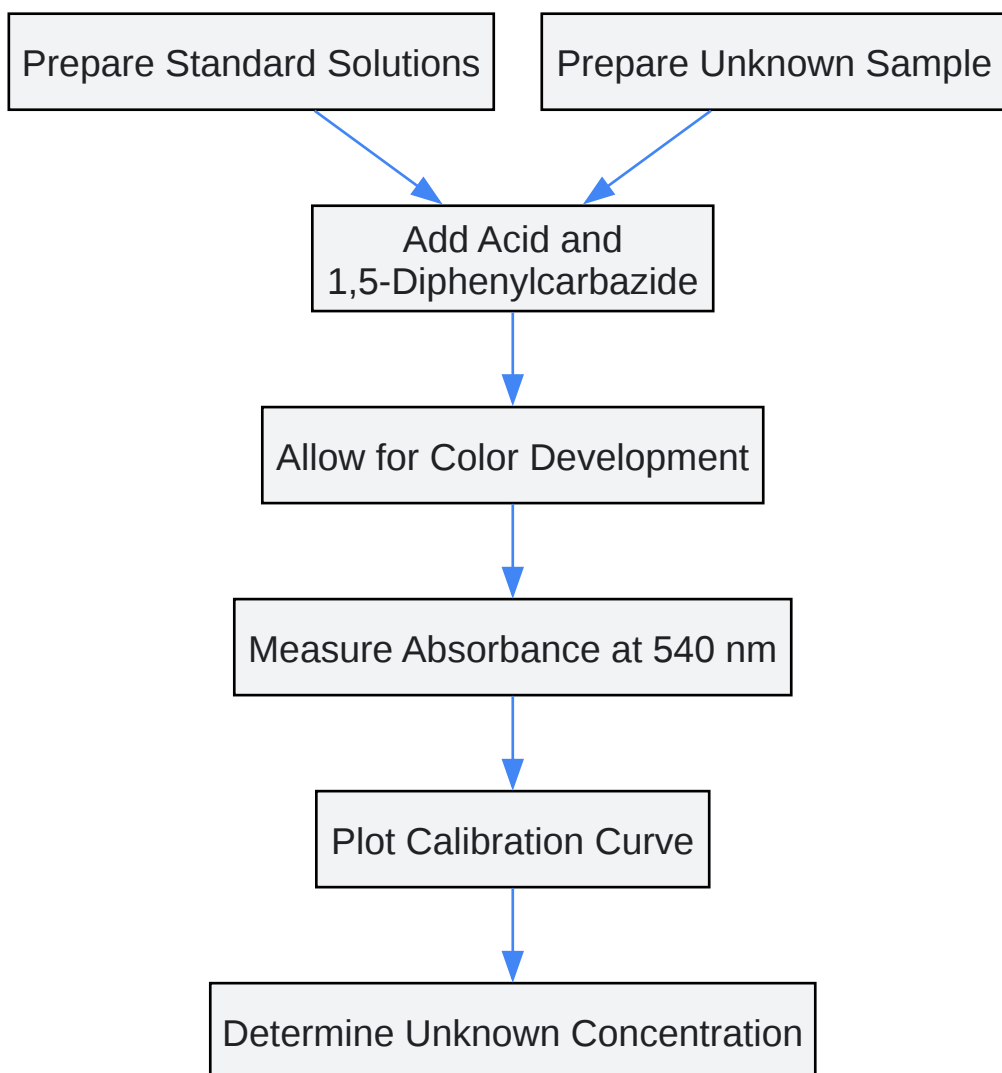
Industrial and Research Applications

Sodium chromate has several industrial and research applications, primarily owing to its properties as a corrosion inhibitor and an oxidizing agent.

- Corrosion Inhibition: It is widely used in the petroleum industry and in cooling water systems to protect metal surfaces from corrosion by forming a passive layer.[8][9]
- Pigment and Dye Manufacturing: It serves as a precursor in the production of various chromium-based pigments and is used as a dyeing auxiliary in the textile industry.[9][10]
- Wood Preservation: **Sodium chromate** is utilized as a wood preservative to protect against fungi and insects.[10]
- Organic Synthesis: In a laboratory setting, it can be used as an oxidant to convert primary alcohols to carboxylic acids and secondary alcohols to ketones.[6]

The following diagram illustrates the workflow for evaluating its efficacy as a corrosion inhibitor.





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